

# Cost-Effectiveness of rTMS for Depression

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## Compound Focus: Hexadecyltrimethoxysilane

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Recent economic analyses, particularly from a societal perspective, suggest that repetitive TMS (rTMS) can be a cost-effective treatment for major depressive disorder (MDD), especially for patients who have not responded to initial therapies.

The table below summarizes findings from a 2019 cost-utility analysis that provides high-quality, relevant data.

Aspect	Findings for rTMS	Findings for ECT (for comparison)
Study Focus	Cost-utility analysis for Treatment-Resistant Depression (TRD) from a societal perspective [1].	
Model & Timeframe	Microsimulation Markov model with a <b>lifetime horizon</b> [1].	
Health Outcome	<b>0.96 additional QALYs</b> gained per patient over a lifetime [1].	Produced fewer QALYs than rTMS in the base case [1].
Cost Outcome	<b>\$46,094 less</b> in lifetime costs per patient compared to ECT [1].	Higher lifetime costs compared to rTMS [1].
Conclusion	<b>rTMS "dominated"</b> - was less costly and more effective than ECT as a first-line TRD treatment [1].	

Aspect	Findings for rTMS	Findings for ECT (for comparison)
<b>Key Consideration</b>	Cost-effectiveness was strongest when rTMS non-responders could switch to ECT, saving <b>\$46,614</b> and gaining <b>1.19 QALYs</b> [1].	

It is important to note that these results are highly dependent on the model's structure and inputs. The study found that if a patient's lifetime access to rTMS treatment courses was severely limited, its economic advantage over ECT decreased [1].

## TMS Devices and Protocols

A cost-effectiveness analysis is only meaningful in the context of specific technologies and treatment protocols. The TMS landscape includes several devices with different capabilities.

The table below summarizes various TMS systems and their features to provide context for the technologies being evaluated.

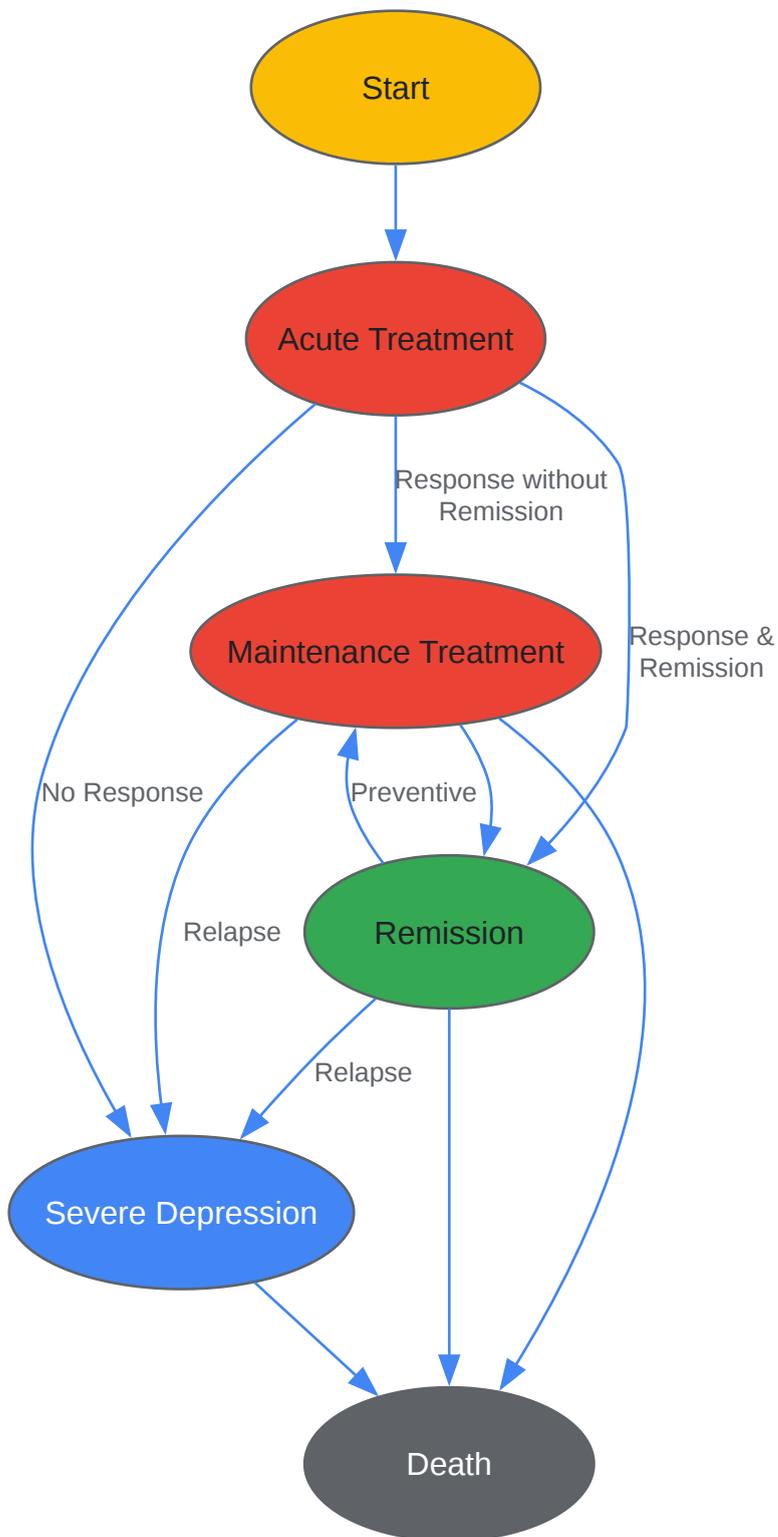
Manufacturer / Device	Key Features & Clearances	Treatment Protocol Durations
<b>NeuroStar</b>	Figure-of-8 coil; first FDA clearance for depression (2008); "pay-per-click" model [2].	Standard (37.5 min), DASH (19 min), iTBS (TouchStar) [2].
<b>BrainsWay</b>	<b>Deep TMS (dTMS)</b> via H-coil helmet; FDA clearances for Depression (H1 coil), OCD (H7), Smoking Cessation (H4) [2].	Conventional Deep TMS (~20 min) [2].
<b>MagVenture</b>	Used in large non-inferiority trial (THREE-D); FDA clearance for <b>3-minute Express TMS</b> (iTBS protocol) [2].	Standard (37.5 min), 19-min protocol, <b>iTBS (3 min)</b> [2].
<b>Magnus Medical</b>	Magnus Neuromodulation System (MNS) with <b>SAINT Technology</b> ; an accelerated, high-dose iTBS protocol	Accelerated protocol (multiple sessions/day)

Manufacturer / Device	Key Features & Clearances	Treatment Protocol Durations
	for MDD [2].	[2].
<b>Other Devices</b>	Devices from <b>Neurosoft</b> , <b>MAG &amp; More</b> , <b>Nexstim</b> , <b>Magstim</b> , and <b>Soterix Medical</b> also have FDA clearance for treating MDD with various protocol options [2].	

## Methodology of Cost-Effectiveness Analysis

For your guide, it is crucial to explain how these economic evaluations are conducted. The core methodology used in the cited study is a **microsimulation Markov model** [1]. This is a standard approach in health economics for modeling chronic, recurring conditions like depression.

The following diagram illustrates the structure of this model and the possible patient transitions between different health states.



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The model simulates the journey of a single patient through different health states over their lifetime, in 6-month cycles [1]. The key inputs for the model are:

- **Transition Probabilities:** The likelihood of moving from one state to another (e.g., from "Acute Treatment" to "Remission"), derived from clinical trial data and meta-analyses [1].
- **Costs:** Both direct (treatment, transportation) and indirect (lost productivity, disability) costs are included, often from government databases and previous studies [1].
- **Health Utilities:** A value between 0 (death) and 1 (perfect health) is assigned to each health state to reflect the patient's quality of life. These are used to calculate **Quality-Adjusted Life Years (QALYs)**, the standard outcome measure in cost-utility analysis [3] [1].

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